

(R)-N-Boc-3-aminobutyric acid molecular weight and formula

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Compound of Interest

Compound Name: (R)-N-Boc-3-aminobutyric acid

Cat. No.: B173669

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An In-depth Technical Guide to **(R)-N-Boc-3-aminobutyric acid**: Molecular Weight and Formula

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental properties of chemical compounds is paramount. This guide provides the core molecular information for **(R)-N-Boc-3-aminobutyric acid**, a non-proteinogenic amino acid utilized in the synthesis of peptide analogs.[\[1\]](#)

Molecular Data

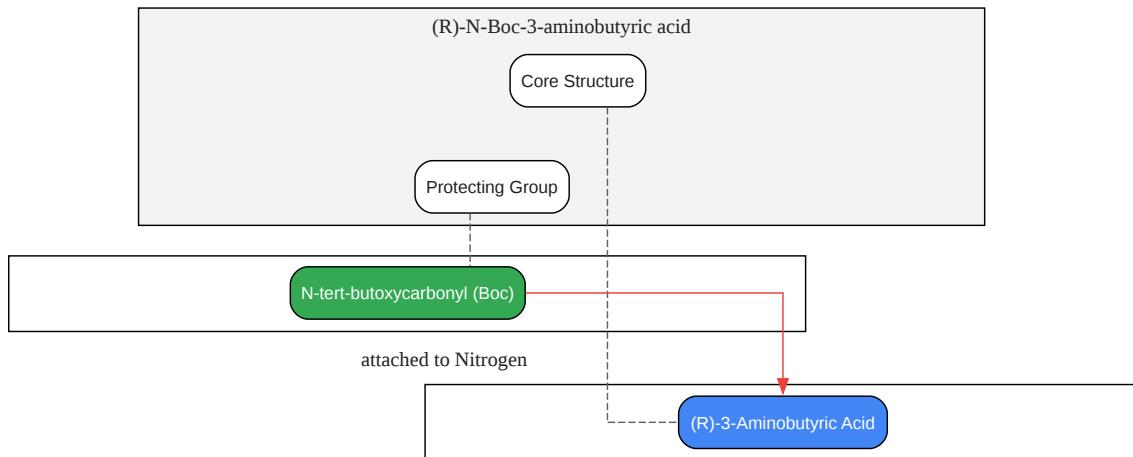
The essential molecular characteristics of **(R)-N-Boc-3-aminobutyric acid** are summarized below. This data is critical for stoichiometric calculations in synthesis, analytical characterization, and biochemical assays.

Property	Value	Citations
Molecular Formula	C ₉ H ₁₇ NO ₄	[1] [2] [3] [4]
Molecular Weight	203.24 g/mol	[1] [4] [5]

Structural Composition

(R)-N-Boc-3-aminobutyric acid is composed of a core aminobutyric acid structure with a tert-butoxycarbonyl (Boc) protecting group attached to the nitrogen atom. The "(R)" designation

specifies the stereochemistry at the chiral center.



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